

Barium Phosphate as a Flame Retardant Additive: Application Notes and Protocols

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Compound of Interest

Compound Name: Barium phosphate

Cat. No.: B080940

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Introduction

Barium phosphate and its derivatives, particularly barium phytate, are emerging as effective halogen-free flame retardant additives for various polymeric materials. This document provides detailed application notes and experimental protocols for the use of barium phytate as a synergistic flame retardant, primarily in conjunction with intumescent flame retardant (IFR) systems. The information compiled is based on scientific literature and is intended to guide researchers in evaluating and utilizing these compounds to enhance the fire safety of polymers such as epoxy resins and polyurethane foams. While the focus of current research is on barium phytate, the general principles may be applicable to other **barium phosphate** compounds.

Mechanism of Action

Barium phytate primarily acts as a condensed-phase flame retardant. Its mechanism is rooted in its ability to enhance the formation of a stable and insulating char layer on the polymer surface during combustion. This char layer acts as a physical barrier, limiting the transport of heat to the underlying material and reducing the release of flammable volatiles into the gas phase.

When used as a synergist with intumescent flame retardants (which typically consist of an acid source, a carbonizing agent, and a blowing agent), barium phytate significantly improves the quality and integrity of the intumescent char. The barium ions are believed to catalyze the

cross-linking and graphitization of the char, making it more robust and less prone to oxidation at high temperatures.

Caption: Synergistic flame retardant mechanism of barium phytate.

Data Presentation

The following tables summarize the quantitative data on the flame retardant performance of barium phytate in combination with IFR in epoxy resin and polyurethane foam, as reported in the literature.

Table 1: Flame Retardant Performance of Barium Phytate in Epoxy Resin

Formulation	LOI (%)	UL-94 Rating	PHRR (kW/m ²)	THR (MJ/m ²)	Char Residue (%)
Pure Epoxy	23.5	-	1050	110	7.3
Epoxy / 16% IFR	29.5	V-0	450	85	23.3
Epoxy / 14% IFR / 2% Ba-Phytate	30.7	V-0	324	80	25.9

Table 2: Flame Retardant Performance of Barium Phytate in Polyurethane Foam (PUF)

Formulation	LOI (%)	PHRR (kW/m ²)	THR (MJ/m ²)	Char Residue (%)
Pure PUF	18.5	250	15.5	<5
PUF / 15% PABA	-	44.7	2.5	27.1
PUF / 10% APP / 5% Pa-Ba	-	-	-	-

PABA: Barium Phytate; APP: Ammonium Polyphosphate; Pa-Ba: Barium Phytate. Note: Some data points are not available in the reviewed literature.

Experimental Protocols

Synthesis of Barium Phytate

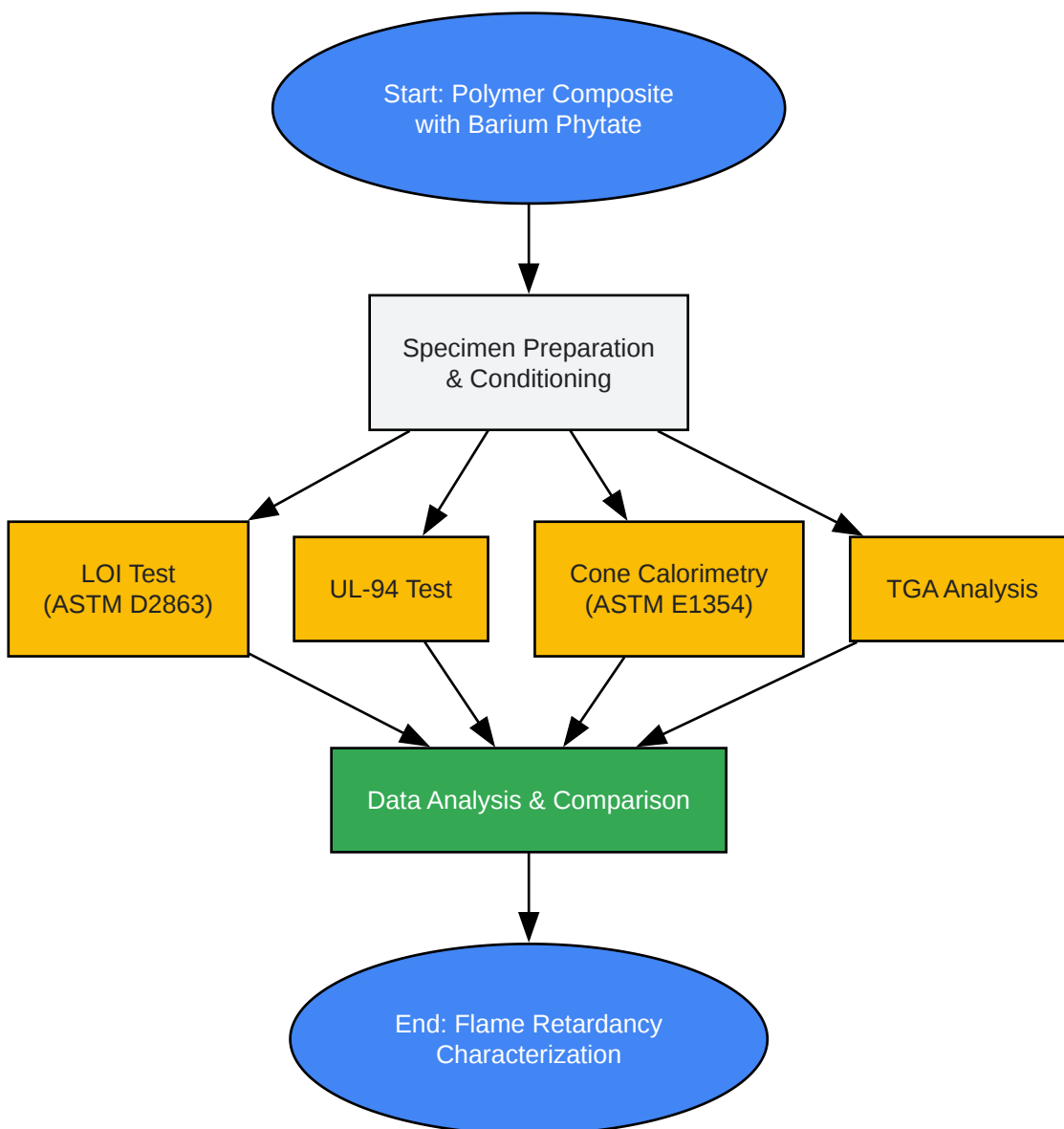
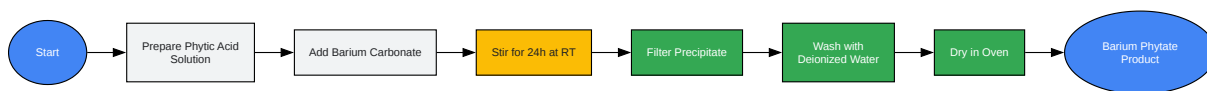
This protocol describes the synthesis of barium phytate from phytic acid and barium carbonate.
[\[1\]](#)

Materials:

- Phytic acid (50% solution in water)
- Barium carbonate (BaCO_3)
- Deionized water

Procedure:

- Prepare a dilute aqueous solution of phytic acid.
- Slowly add barium carbonate powder to the phytic acid solution while stirring continuously at room temperature. The molar ratio of phytic acid to barium carbonate should be adjusted based on the desired degree of substitution.
- Continue stirring the mixture for 24 hours at room temperature to ensure complete reaction.
- Collect the resulting white precipitate by filtration.
- Wash the precipitate multiple times with deionized water to remove any unreacted starting materials.
- Dry the purified barium phytate in an oven at 80-100 °C until a constant weight is achieved.



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References

- 1. Synergistic Flame Retardant Effect of Barium Phytate and Intumescent Flame Retardant for Epoxy Resin - PubMed [pubmed.ncbi.nlm.nih.gov]
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